

Technical Support Center: Strychnine Phosphate

Safety and Handling

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Compound of Interest

Compound Name: Strychnine phosphate

Cat. No.: B3031560

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This guide provides essential safety information, handling procedures, and troubleshooting advice for laboratory personnel working with **strychnine phosphate**. Adherence to these guidelines is critical due to the compound's high toxicity.

Frequently Asked Questions (FAQs)

Q1: What is **strychnine phosphate** and what are its primary hazards?

A1: **Strychnine phosphate** is the phosphate salt of strychnine, a highly toxic alkaloid derived from the seeds of the *Strychnos nux-vomica* tree.^{[1][2]} It is a potent neurotoxin that acts as a competitive antagonist of glycine receptors in the central nervous system, leading to excessive neuronal excitability, severe muscle spasms, and convulsions.^[2] The primary hazards are acute toxicity through ingestion, inhalation, or skin contact, with even small amounts being potentially lethal.^{[3][4][5]}

Q2: What are the initial signs and symptoms of **strychnine phosphate** exposure?

A2: Symptoms can appear within 15 to 60 minutes of exposure.^[4] Initial signs include muscle stiffness, twitching, agitation, and a heightened sense of fear or restlessness.^{[4][6][7]} These can rapidly progress to severe, painful muscle spasms, jaw tightness, and uncontrollable arching of the back and neck (opisthotonus).^{[4][8]}

Q3: What Personal Protective Equipment (PPE) is mandatory when handling **strychnine phosphate**?

A3: Appropriate PPE is crucial to prevent exposure. The minimum required PPE includes:

- Gloves: Chemical-resistant gloves (e.g., nitrile) should be worn and changed frequently.[9][10]
- Eye Protection: Safety goggles with side shields or a full-face shield are necessary to protect against splashes or airborne particles.[6][10]
- Lab Coat: A fully buttoned lab coat should be worn to protect the skin.[6]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator is required.[6][11] All work with powdered **strychnine phosphate** should be conducted within a certified chemical fume hood or similar ventilated enclosure.

Q4: How should **strychnine phosphate** be stored?

A4: **Strychnine phosphate** must be stored in a cool, dry, well-ventilated area in tightly sealed containers.[9][12] It should be kept in a locked cabinet or secure location to prevent unauthorized access.[9][13] Store it away from incompatible materials such as strong oxidizing agents, reducing agents, and light.[6][9]

Q5: How must **strychnine phosphate** waste be disposed of?

A5: **Strychnine phosphate** and any materials contaminated with it (e.g., gloves, absorbent pads, glassware) are considered hazardous waste.[9] All waste must be collected in clearly labeled, sealed containers and disposed of according to institutional and local hazardous waste regulations.[9] Do not empty into drains.[3]

Troubleshooting Guide

Problem: I observe a fine powder has settled on my workbench after weighing **strychnine phosphate**.

- Immediate Action: Stop all work. Cordon off the affected area to prevent others from entering. Do not attempt to dry sweep the powder, as this will make it airborne.[3]
- Solution: Follow the spill cleanup protocol. Wearing appropriate PPE, gently cover the spill with absorbent pads or paper towels dampened with water.[9] Carefully wipe the area,

working from the outside in. Clean the area at least three times with a detergent solution.^[9]
All cleanup materials must be treated as hazardous waste.

- Prevention: Always handle powdered **strychnine phosphate** in a chemical fume hood or a glove box. Use a low-flow setting on ventilation if possible to minimize air currents that could disperse the powder.

Problem: A colleague is showing signs of muscle twitching and agitation after working with **strychnine phosphate**.

- Immediate Action: This is a medical emergency. Immediately remove the individual from the source of exposure and call for emergency medical services.^[14]
- First Aid:
 - If inhaled, move to fresh air.^[14]
 - If on skin, remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.^{[6][14]}
 - If in eyes, flush with lukewarm water for at least 15 minutes.^[14]
 - Do NOT induce vomiting if ingested.^[14]
- Important: Minimize sensory stimulation (noise, bright lights) as this can trigger convulsions.
^[14] There is no specific antidote for strychnine poisoning; treatment is supportive.^[15]

Problem: The pH of my **strychnine phosphate** solution is not what I expected.

- Analysis: **Strychnine phosphate** can be found in different forms, such as the anhydrous salt or a dihydrate.^{[16][17]} These different forms may have slightly different properties. A saturated solution of strychnine has a pH of about 9.5.^{[7][8][18]} The phosphate salt will create a buffered solution with a different pH.
- Solution: Verify the exact chemical formula and purity of the **strychnine phosphate** you are using from the manufacturer's certificate of analysis.^[1] Ensure your solvent (e.g., water) is pure and at the correct pH before adding the solute.

Quantitative Data Summary

Property	Value	Source(s)
Chemical Formula	C ₂₁ H ₂₅ N ₂ O ₆ P	[2][16]
Molecular Weight	432.4 g/mol	[2][16]
Appearance	White crystalline powder	[1]
Solubility	Slightly soluble in water	[15]
Melting Point	Decomposes	[15]
NIOSH REL (TWA 10-hr)	0.15 mg/m ³	[6]
ACGIH TLV (TWA 8-hr)	0.15 mg/m ³	[6]
Oral LD ₅₀ (mice)	2 mg/kg	[5]
Oral LD ₅₀ (rats)	16 mg/kg	[5]
Minimum Lethal Oral Dose (adult human)	30 - 120 mg	[5][19]

Experimental Protocol: Preparation of a 1 mM Strychnine Phosphate Stock Solution

Objective: To safely and accurately prepare a 100 mL stock solution of 1 mM **strychnine phosphate**.

Materials:

- **Strychnine phosphate** (MW: 432.4 g/mol)
- Deionized water
- Calibrated analytical balance
- 100 mL volumetric flask
- Spatula

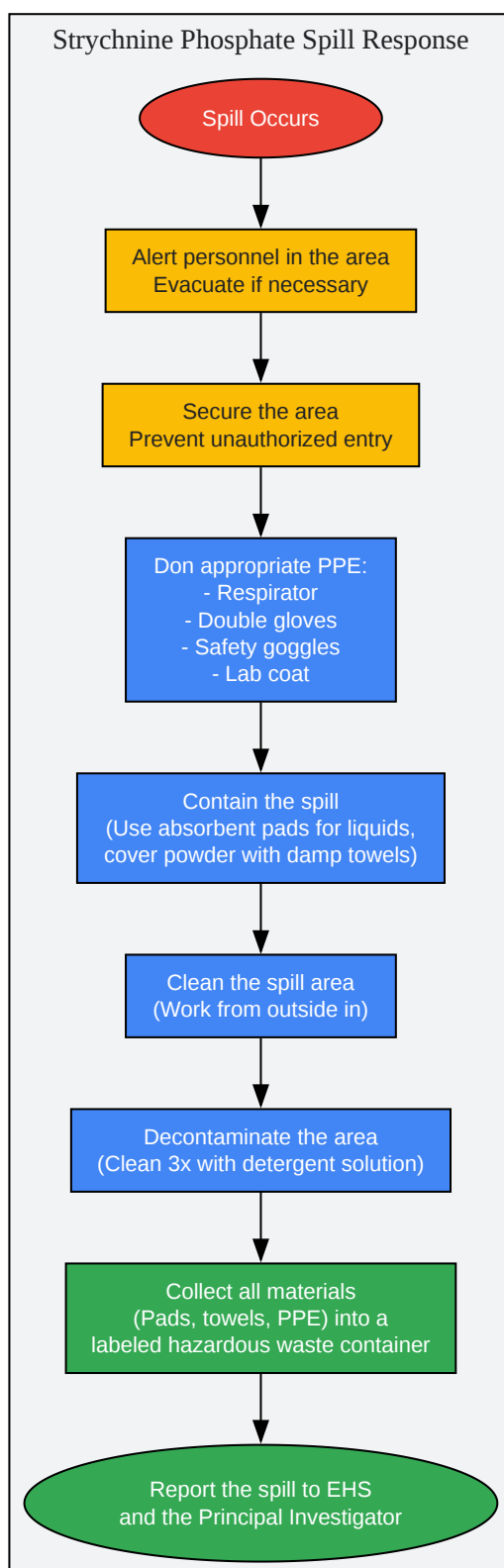
- Weighing paper
- Appropriate PPE (lab coat, safety goggles, gloves)

Procedure:

- Pre-Experiment Safety Check: Ensure the chemical fume hood is functioning correctly. Verify the location of the nearest safety shower and eyewash station.[9]
- Don PPE: Put on all required personal protective equipment.
- Calculations:
 - Calculate the required mass of **strychnine phosphate**:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.001 \text{ mol/L} \times 0.1 \text{ L} \times 432.4 \text{ g/mol} = 0.04324 \text{ g or } 43.24 \text{ mg}$
- Weighing (inside a chemical fume hood):
 - Place a piece of weighing paper on the analytical balance and tare it.
 - Carefully weigh out approximately 43.24 mg of **strychnine phosphate**. Avoid creating dust.
- Dissolving:
 - Carefully transfer the weighed powder into the 100 mL volumetric flask.
 - Add approximately 50 mL of deionized water to the flask.
 - Gently swirl the flask to dissolve the powder completely. Do not sonicate, as this can create aerosols.
- Final Volume Adjustment:
 - Once the solid is fully dissolved, add deionized water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.

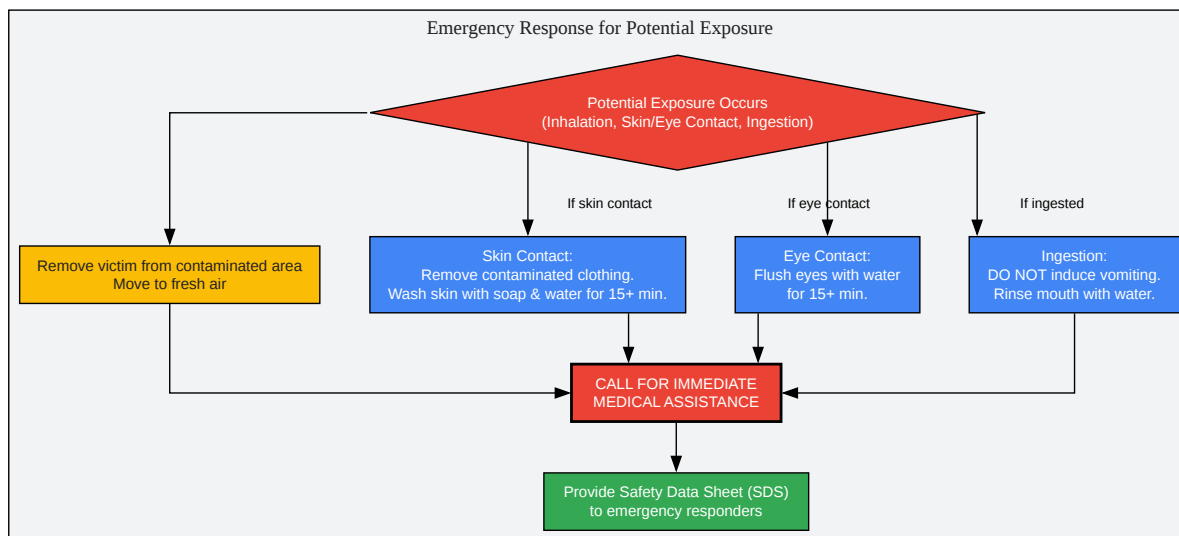
- Mixing and Storage:
 - Cap the volumetric flask securely and invert it several times to ensure the solution is homogeneous.
 - Transfer the solution to a clearly labeled storage bottle. The label should include the chemical name ("**Strychnine Phosphate**"), concentration (1 mM), date of preparation, and your initials.
 - Store the bottle in a designated, secure location.
- Cleanup:
 - Dispose of the weighing paper and any contaminated gloves as hazardous waste.
 - Wash all glassware with a suitable detergent and rinse thoroughly.

Visualizations



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Caption: Workflow for responding to a **strychnine phosphate** spill.



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Caption: Decision pathway for emergency response after exposure.

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